

# An In-depth Technical Guide to 3-(Ethylamino)propanenitrile

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## Compound of Interest

Compound Name: 3-(Ethylamino)propanenitrile

CAS No.: 21539-47-9

Cat. No.: B033339

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## Introduction

**3-(Ethylamino)propanenitrile** is a valuable chemical intermediate characterized by the presence of both a secondary amine and a nitrile functional group. This unique bifunctionality makes it a versatile building block in organic synthesis, particularly in the preparation of more complex molecules with applications in medicinal chemistry and materials science. This guide provides a comprehensive overview of its chemical identity, synthesis, and key applications, tailored for professionals in research and development.

## Chemical Identity and Nomenclature

The systematic identification of a chemical compound is fundamental to scientific communication and safety. **3-(Ethylamino)propanenitrile** is known by several names, and a clear understanding of its nomenclature is crucial for accurate documentation and database searches.

## IUPAC Name

The unequivocally recognized name for this compound under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature is **3-(Ethylamino)propanenitrile**. This name precisely describes the molecular structure: a three-carbon nitrile ("propanenitrile") with an ethylamino group attached to the third carbon atom.

## Synonyms and Trade Names

In literature and commercial listings, **3-(Ethylamino)propanenitrile** is also referred to by a variety of synonyms. These alternative names often highlight different structural aspects or are historical in nature. Being familiar with these synonyms is essential for comprehensive literature reviews and sourcing of the material.

- 3-(Ethylamino)propionitrile
- N-(2-Cyanoethyl)-N-ethylamine
- N-Ethyl-2-cyanoethylamine
- NSC 66681
- Propanenitrile, 3-(ethylamino)-
- N-Ethyl-beta-alaninenitrile

It is important to note that while "propionitrile" is a commonly used synonym for "propanenitrile," the latter is the preferred term in modern IUPAC nomenclature.

## Chemical Structure and Identifiers

A visual representation of the molecular structure provides

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